

5-Bromo-4-chloro-2-iodotoluene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Bromo-4-chloro-2-iodotoluene**

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An In-depth Technical Guide to **5-Bromo-4-chloro-2-iodotoluene**: A Strategic Building Block for Modern Synthesis

Introduction

In the landscape of contemporary organic synthesis, particularly within drug discovery and agrochemical development, the demand for complex, highly functionalized molecules is incessant.^{[1][2]} The strategic design of molecular scaffolds that allow for controlled, sequential elaboration is paramount to efficiently exploring chemical space and optimizing pharmacological properties.^[1] **5-Bromo-4-chloro-2-iodotoluene** emerges as a quintessential example of such a scaffold. This triply halogenated toluene derivative is not merely a static intermediate but a versatile platform engineered for selective chemical manipulation. Its value lies in the distinct and predictable reactivity of its three different halogen substituents, enabling chemists to perform orthogonal reactions and build molecular complexity in a stepwise fashion. This guide provides a comprehensive technical overview of **5-Bromo-4-chloro-2-iodotoluene**, detailing its fundamental properties, the chemical principles governing its utility, its applications in research, and practical protocols for its use.

Physicochemical Properties and Molecular Structure

5-Bromo-4-chloro-2-iodotoluene is a polyhalogenated aromatic compound. Its core identity is defined by a toluene backbone substituted with three different halogens at specific positions,

which dictates its chemical behavior and synthetic potential.

A summary of its key quantitative data is presented below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ BrClI	[3][4]
Molecular Weight	331.38 g/mol	[3]
Exact Mass	329.830786 g/mol	[3]
CAS Number	1000578-03-9	
Melting Point	65-74 °C	
Predicted Boiling Point	~303.7 °C at 760 mmHg	
Predicted Density	~2.1 g/cm ³	

The unique arrangement of the substituents on the toluene ring is crucial for its function as a synthetic building block.



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- To cite this document: BenchChem. [5-Bromo-4-chloro-2-iodotoluene molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1437864#5-bromo-4-chloro-2-iodotoluene-molecular-weight-and-formula]

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